

(2R,3R)-3-HYDROXY-D-ISOVALINE: A Technical Overview

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Compound of Interest

Compound Name: (2R,3R)-3-HYDROXY-D-ISOVALINE

Cat. No.: B115035

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CAS Number: 152786-28-2

This technical guide addresses the chemical compound **(2R,3R)-3-HYDROXY-D-ISOVALINE**. Despite its defined chemical structure and assigned CAS number, publicly available in-depth technical data, including detailed experimental protocols, specific biological activities, and established signaling pathways, is notably scarce. This document summarizes the available information and provides a general context for researchers, scientists, and drug development professionals interested in this specific stereoisomer of 3-hydroxyisovaline.

Physicochemical Properties

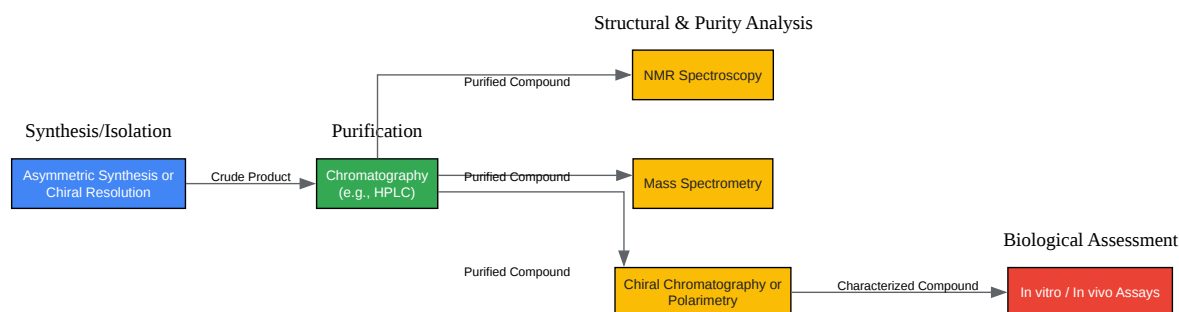
Specific experimentally determined physicochemical properties for **(2R,3R)-3-HYDROXY-D-ISOVALINE** are not readily available in the reviewed literature. However, predicted data for a related stereoisomer, (2S,3R)-3-HYDROXY-L-ISOVALINE, can offer some insight into the general characteristics of this class of compounds. It is crucial to note that these are predictions for a different molecule and should be treated with caution.

Property	Predicted Value for (2S,3R)-3-HYDROXY-L-ISOVALINE
Molecular Formula	C ₅ H ₁₁ NO ₃
Molar Mass	133.15 g/mol
Boiling Point	317.3 ± 32.0 °C
Density	1.240 ± 0.06 g/cm ³
pKa	2.23 ± 0.14

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **(2R,3R)-3-HYDROXY-D-ISOVALINE** are not described in the accessible literature. The synthesis of specific stereoisomers of amino acids typically involves asymmetric synthesis or chiral resolution techniques. Researchers aiming to synthesize this compound may need to develop a novel synthetic route or adapt existing methods for similar hydroxy amino acids.

Due to the lack of specific experimental protocols for this compound, a generalized workflow for the analysis of amino acid stereoisomers is presented below. This serves as a conceptual guide for researchers who may be working with this or related compounds.



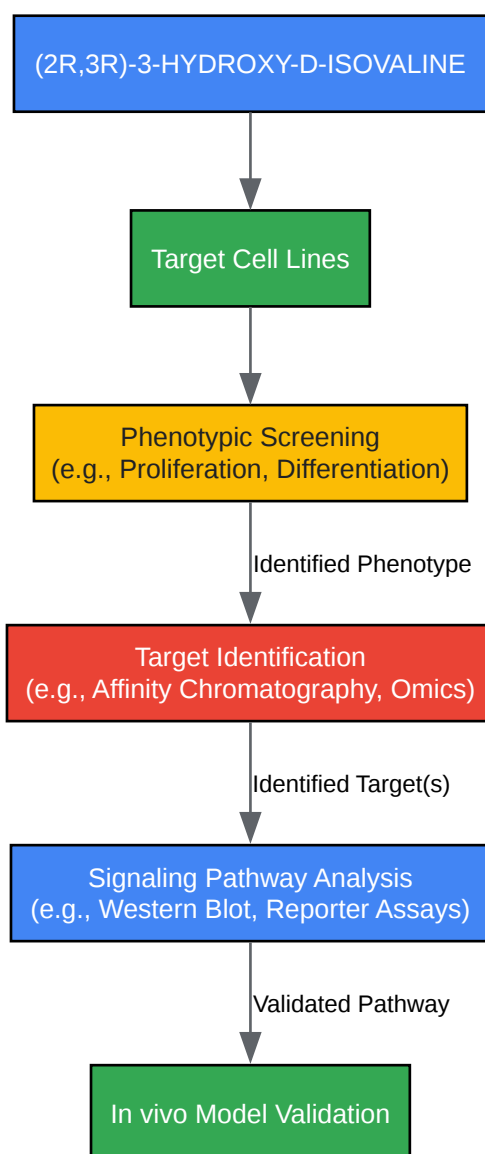
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Figure 1. A generalized experimental workflow for the synthesis and analysis of a novel amino acid stereoisomer.

Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity or the signaling pathways associated with **(2R,3R)-3-HYDROXY-D-ISOVALINE**. Research on the broader class of non-proteinogenic amino acids, including isovaline, suggests potential roles in neuroscience and as building blocks in peptide synthesis. However, the specific effects of the (2R,3R) stereochemistry remain uninvestigated.

Given the lack of data, any exploration of the biological role of this compound would require de novo screening and investigation. A hypothetical workflow for such an investigation is outlined below.



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Figure 2. A conceptual workflow for investigating the biological activity and signaling pathways of a novel compound.

Conclusion

(2R,3R)-3-HYDROXY-D-ISOVALINE is a chemically defined entity with a registered CAS number. However, a comprehensive review of publicly accessible scientific databases and literature reveals a significant gap in our knowledge regarding its synthesis, physicochemical properties, and biological function. The information presented here is intended to provide a starting point for researchers and highlights the need for foundational research to characterize

this specific stereoisomer. Future studies would be necessary to elucidate its properties and potential applications in drug discovery and development.

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